In Vitro Characterization of DW10075: A Technical Overview

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Compound of Interest

Compound Name:	*DW10075*
Cat. No.:	*B15576819*

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Abstract

DW10075 is a novel, orally active, small-molecule inhibitor targeting the Vascular Endothelial Growth Factor (VEGF)/VEGF Receptor (VEGFR) pathway. This document provides a comprehensive summary of the in vitro characterization of **DW10075**, detailing its inhibitory activity, effects on endothelial and tumor cells, and its underlying mechanism of action. All data is compiled from publicly available research, primarily the foundational study by Li et al. in Acta Pharmacologica Sinica (2016).

Kinase Inhibitory Profile

DW10075 demonstrates high selectivity for VEGFRs. The inhibitory activity was assessed against a panel of 21 kinases.

Table 1: Inhibitory Activity of **DW10075** against various kinases.

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Kinase Target	IC50 (nmol/L)
VEGFR-1	6.4
VEGFR-2	0.69
VEGFR-3	5.5
Other 18 Kinases (including FGFR and PDGFR)	No significant inhibition at 10 μmol/L

Data sourced from Li et al., 2016.[1]

Effects on Endothelial Cells

The functional effects of **DW10075** on primary human umbilical vein endothelial cells (HUVECs) were evaluated through several key in vitro angiogenesis assays.

Inhibition of HUVEC Proliferation, Migration, and Tube Formation

DW10075 effectively inhibited VEGF-induced proliferation, migration, and tube formation in HUVECs in a dose-dependent manner, with significant effects observed at concentrations ranging from 1 to 100 nmol/L.[1]

Anti-angiogenic Activity in Ex Vivo Models

The anti-angiogenic potential of **DW10075** was further confirmed in the rat aortic ring model and the chicken chorioallantoic membrane (CAM) model.[1]

Anti-proliferative Activity in Human Cancer Cell Lines

DW10075 exhibited anti-proliferative activity across a range of human cancer cell lines.

Table 2: Anti-proliferative activity of **DW10075** in various human cancer cell lines.

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Cell Line	Cancer Type	IC50 (μmol/L)
U87-MG	Glioblastoma	2.2
A375	Melanoma	22.2
Data for 20 other cell lines available in the source publication.		

Data sourced from Li et al., 2016.[1][2]

Mechanism of Action: VEGFR Signaling Pathway

DW10075 exerts its anti-angiogenic and anti-tumor effects by inhibiting the VEGF-induced activation of VEGFR and its downstream signaling cascades in HUVECs.[1]

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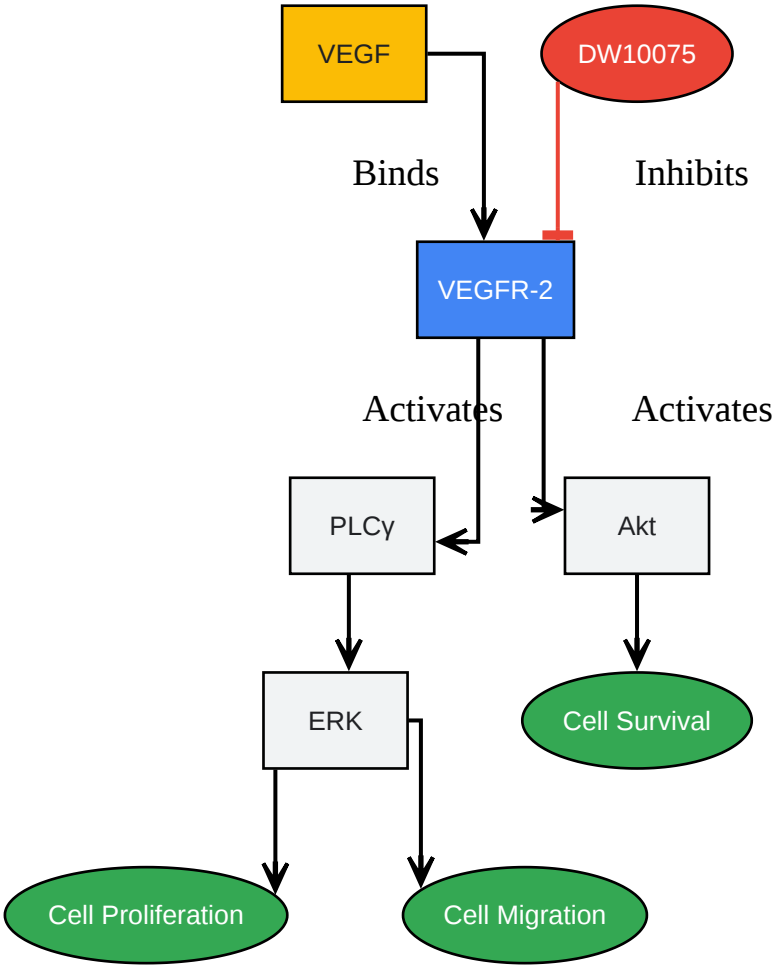

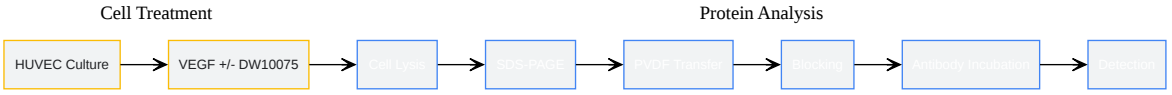

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References

- 1. DW10075, a novel selective and small-molecule inhibitor of VEGFR, exhibits antitumor activities both in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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